

4-Bromoacetophenone oxime CAS number and structure

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Compound of Interest

Compound Name: 4-Bromoacetophenone oxime

Cat. No.: B16142808

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An In-depth Technical Guide to 4-Bromoacetophenone Oxime

This technical guide provides a comprehensive overview of **4-Bromoacetophenone oxime**, a versatile biochemical reagent and synthetic intermediate. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on its chemical properties, synthesis, and potential applications.

Chemical Identity and Structure

4-Bromoacetophenone oxime, also known as 1-(4-bromophenyl)ethanone oxime, is an organic compound with the molecular formula C_8H_8BrNO .^{[1][2][3][4]} It is characterized by a bromine atom on a phenyl ring, which is attached to an ethanone moiety through an oxime functional group.^[2] This compound exists as E and Z stereoisomers, which can be significant for its pharmacological properties.^[5]

Structure:

The general chemical structure of **4-Bromoacetophenone oxime** is as follows:

Stereoisomers: The orientation of the hydroxyl group relative to the substituted phenyl group defines the E and Z isomers.

- **(E)-4-Bromoacetophenone oxime:** The hydroxyl group is on the opposite side of the 4-bromophenyl group.
- **(Z)-4-Bromoacetophenone oxime:** The hydroxyl group is on the same side as the 4-bromophenyl group.

Physicochemical and Spectroscopic Data

The quantitative data for **4-Bromoacetophenone oxime** are summarized in the tables below for easy reference and comparison.

Table 1: Chemical Identifiers and Physical Properties

Property	Value
IUPAC Name	N-[1-(4-bromophenyl)ethylidene]hydroxylamine[2][4]
Molecular Formula	C ₈ H ₈ BrNO[1][2][3][4][6][7]
Molecular Weight	214.06 g/mol [1][2][4][8]
CAS Number	5798-71-0 (for the compound without specified stereochemistry)[4] 59862-55-4 (for the (E)-isomer)[7] 73744-33-9 (for the (Z)-isomer)[8]
Melting Point	108-110 °C[2]
Boiling Point	~259.9 °C at standard atmospheric pressure[2]
InChI Key	AWJKRPKYUKWTJX-UHFFFAOYSA-N[1][2][3][4]
Canonical SMILES	CC(=NO)C1=CC=C(C=C1)Br[1][2][3][4][7]
Solubility	Soluble in polar solvents like methanol.[2] Insoluble in water.[6]

Table 2: Infrared (IR) Spectroscopic Data

Vibrational Mode	Frequency Range (cm ⁻¹)	Characteristic Peak Position (cm ⁻¹)	Assignment
O-H Stretch (Associated)	3115–3300	3220–3290	Hydrogen-bonded OH in the oxime group[2]
O-H Stretch (Free)	3500–3600	3550	Non-hydrogen bonded OH[2]
C=N Stretch	Not specified	1640	Imine group in the oxime[9]

Experimental Protocols

Synthesis of the Precursor: 4'-Bromoacetophenone

A common method for preparing the precursor, 4'-Bromoacetophenone, is through the Friedel-Crafts acylation of bromobenzene.[10][11]

Materials:

- Bromobenzene
- Anhydrous aluminum chloride
- Acetic anhydride or acetyl chloride
- Carbon disulfide (solvent)
- Hydrochloric acid
- Ice
- Benzene or ether (for extraction)
- Calcium chloride (for drying)

Procedure:

- In a three-necked flask equipped with a stirrer, separatory funnel, and reflux condenser, dissolve bromobenzene in dry carbon disulfide.[10]
- Add anhydrous aluminum chloride to the solution.[10]
- Heat the mixture to gentle reflux on a steam bath.[10]
- Slowly add acetic anhydride to the refluxing mixture.[10]
- After the addition is complete, continue refluxing until the evolution of hydrogen chloride gas ceases.
- Distill off the carbon disulfide solvent.[10]
- While still warm, pour the reaction mixture slowly into a mixture of ice and hydrochloric acid with vigorous stirring to decompose the aluminum chloride complex.[10]
- Extract the aqueous layer with benzene or ether.[10]
- Dry the organic extract with calcium chloride, filter, and remove the solvent by distillation.[10]
- Purify the resulting 4'-Bromoacetophenone by vacuum distillation. The product should crystallize upon cooling.[10]

Synthesis of 4-Bromoacetophenone Oxime

The synthesis of **4-Bromoacetophenone oxime** is typically achieved through the reaction of 4'-Bromoacetophenone with hydroxylamine hydrochloride.[2][9]

Materials:

- 4'-Bromoacetophenone
- Hydroxylamine hydrochloride
- A base such as sodium acetate or potassium hydroxide[2][9]

- Ethanol (solvent)
- Water

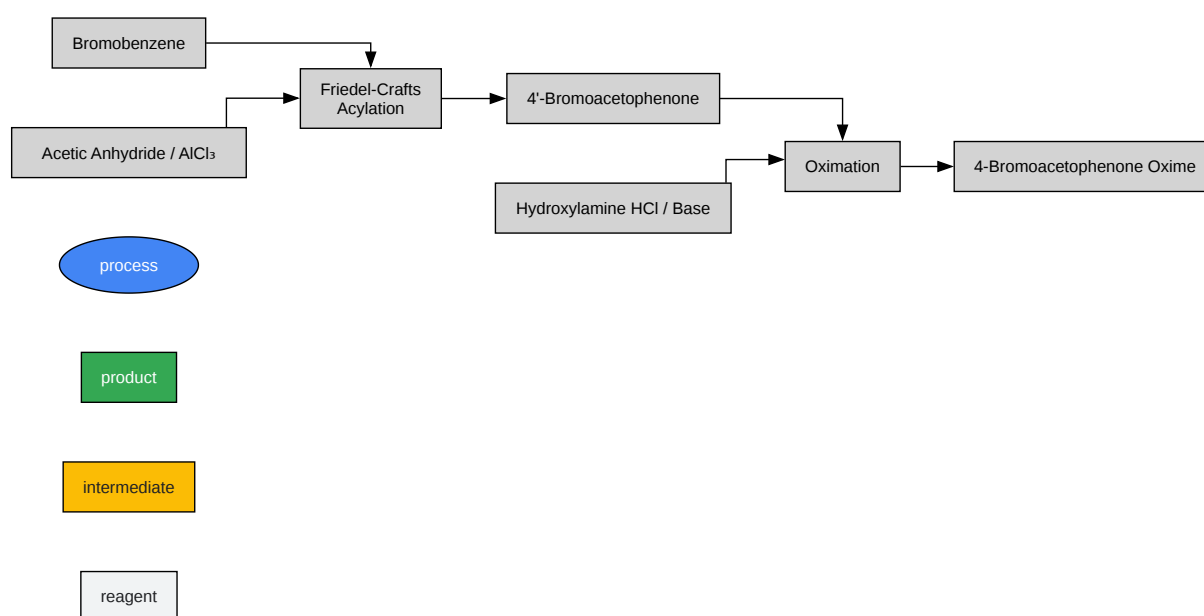
Procedure:

- Dissolve 4'-Bromoacetophenone in ethanol in a round-bottom flask.[2]
- Add hydroxylamine hydrochloride and the base (e.g., sodium acetate) to the solution.[2]
- Heat the mixture under reflux for several hours.[2][9]
- Monitor the reaction for completion using an appropriate analytical technique (e.g., TLC).
- Upon completion, cool the reaction mixture to room temperature.[2]
- Precipitate the product by adding water to the cooled mixture.[2]
- Collect the solid product by filtration and wash with water.
- Purify the crude **4-Bromoacetophenone oxime** by recrystallization from a suitable solvent.

Key Reactions and Workflows

Synthesis Workflow

The following diagram illustrates the two-step synthesis process for **4-Bromoacetophenone oxime**, starting from bromobenzene.

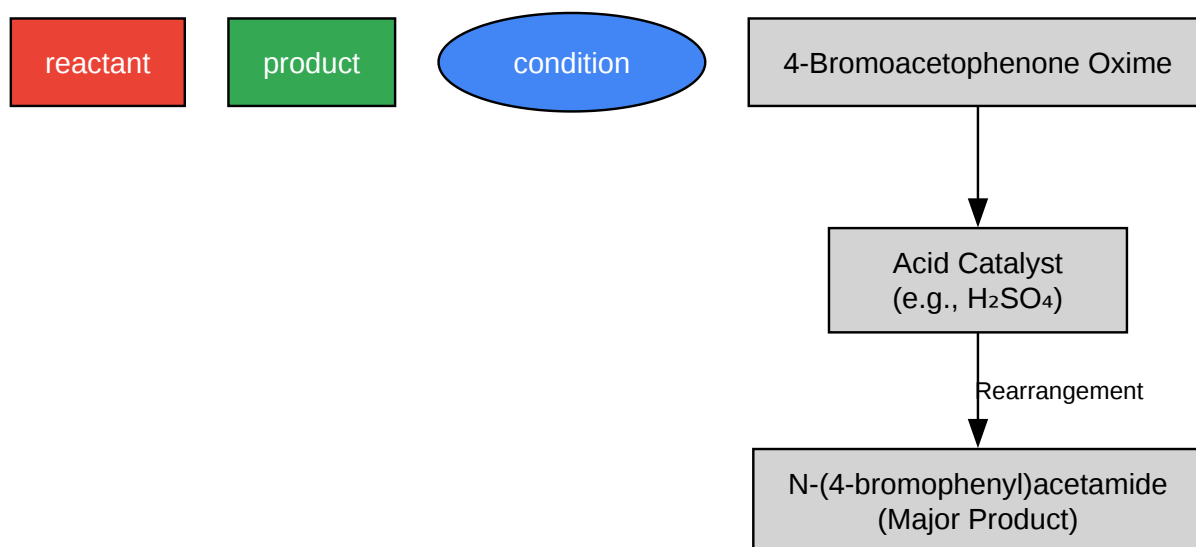


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Caption: Synthesis workflow for **4-Bromoacetophenone oxime**.

Beckmann Rearrangement

A characteristic reaction of oximes is the Beckmann rearrangement, where the oxime is converted into an amide under acidic conditions. For **4-Bromoacetophenone oxime**, this rearrangement typically favors the migration of the phenyl group due to its greater migratory aptitude compared to the methyl group.[2]



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Caption: Beckmann rearrangement of **4-Bromoacetophenone oxime**.

Applications and Biological Relevance

4-Bromoacetophenone oxime and its derivatives are valuable in several areas of chemical and biological research:

- **Organic Synthesis:** It serves as a crucial intermediate in the synthesis of various pharmaceuticals and agrochemicals.[2] The oxime functional group can be readily converted into other functionalities, such as amines through reduction or nitriles via dehydration.[2]
- **Coordination Chemistry:** The compound can act as a ligand to form metal complexes with transition metals like copper(II), nickel(II), and cobalt(II).[2] These complexes are investigated for their unique thermal, electrical, and optical properties.[2]
- **Biological Research:** Derivatives of **4-Bromoacetophenone oxime** have been explored for their potential therapeutic applications, including antimicrobial properties.[2] The introduction of an oxime group into natural compounds has been shown to enhance their biological activity, such as kinase inhibitory and anti-inflammatory effects.[5] It is identified as a biochemical reagent for life sciences research.[2][12]

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